

1,2-Diphenylethane-D14 material safety data sheet

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Compound of Interest

Compound Name: 1,2-Diphenylethane-D14

Cat. No.: B1357025

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Technical Guide: 1,2-Diphenylethane-D14

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory professionals. A complete Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1,2-Diphenylethane-D14** is not readily available in the public domain. The information presented herein is a consolidation of data for the non-deuterated analogue, 1,2-Diphenylethane, and general safety protocols for handling chemical compounds in a research setting. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with institutional and regulatory safety standards.

Introduction

1,2-Diphenylethane-D14 is the deuterium-labeled form of 1,2-Diphenylethane.^[1] Deuterated compounds are valuable tools in drug discovery and development, particularly in pharmacokinetic and metabolic studies, where they can serve as tracers for quantification.^[1] This guide provides a summary of the available safety and handling information to support its use in a research environment.

Chemical and Physical Properties

Quantitative data for **1,2-Diphenylethane-D14** is limited. The following table includes data for both the deuterated and non-deuterated forms for comparison.

Property	1,2-Diphenylethane-D14	1,2-Diphenylethane
CAS Number	94371-89-8 [1] [2]	103-29-7 [3]
Molecular Formula	C ₁₄ D ₁₄ [1] [2]	C ₁₄ H ₁₄ [4]
Molecular Weight	196.35 g/mol [1] [2]	182.26 g/mol [4]
Appearance	Not specified	Off-white solid [4]
Melting Point	Not specified	49 - 53 °C [4]
Boiling Point	Not specified	284 °C @ 760 mmHg [4]
Flash Point	Not specified	129 °C [4]
Specific Gravity	Not specified	1.010 [4]
Solubility	Not specified	Insoluble in water [4]

Hazard Identification and Safety Precautions

While specific hazard data for **1,2-Diphenylethane-D14** is not available, the safety information for the non-deuterated analogue, 1,2-Diphenylethane, and related compounds suggests that it should be handled with care in a laboratory setting. The following is a summary of potential hazards and recommended precautions.

GHS Label Elements for Analogue Compounds

Safety data sheets for similar, non-deuterated compounds such as 1,2-diamino-1,2-diphenylethane indicate the following hazard statements[\[5\]](#):

- H315: Causes skin irritation.[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Signal Word: Warning[\[5\]](#)

Recommended Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is generally recommended:

PPE	Standard
Eye Protection	Safety glasses with side-shields or goggles. [3] [6]
Hand Protection	Compatible chemical-resistant gloves. [3]
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. [6]

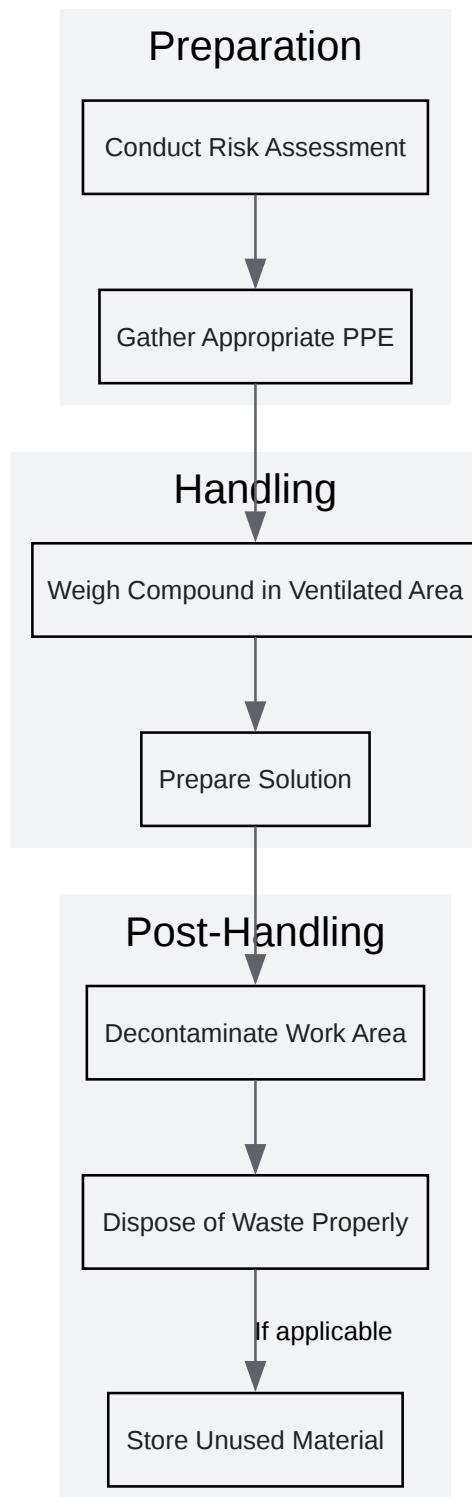
Experimental Protocols and Handling

Detailed experimental protocols for the use of **1,2-Diphenylethane-D14** are not publicly available. The following are generalized procedures for the safe handling and use of chemical reagents in a research laboratory.

General Handling Workflow

The following diagram illustrates a standard workflow for handling chemical reagents.

General Chemical Handling Workflow



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Caption: General Chemical Handling Workflow

First Aid Measures

The following first aid measures are based on general laboratory safety principles and information for analogue compounds.[3][5]

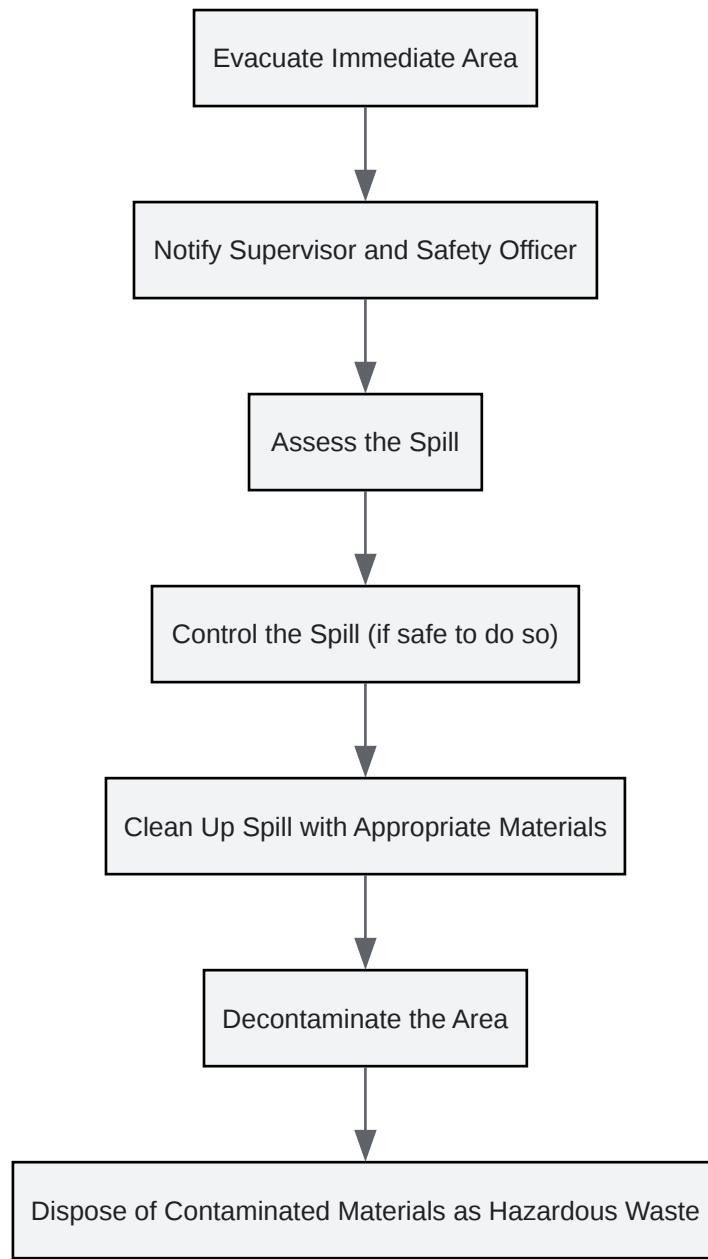
Exposure Route	First Aid Protocol
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.[3][5]
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[3][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[3][5]

Spill and Disposal Procedures

Spill Response

The logical flow for responding to a chemical spill is outlined below.

Chemical Spill Response



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Caption: Chemical Spill Response

Waste Disposal

All waste containing **1,2-Diphenylethane-D14** should be treated as chemical waste.^[5] Dispose of contents and container in accordance with local, regional, and national regulations.^{[3][5]} Do not allow the product to enter drains.^[3]

Storage and Stability

- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed. [3][5]
- Stability: The non-deuterated analogue is stable under recommended storage conditions.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]

Toxicological and Ecological Information

To the best of our knowledge, the chemical, physical, and toxicological properties of **1,2-Diphenylethane-D14** have not been thoroughly investigated.[5] No carcinogenicity data is available from IARC, NTP, or OSHA for the non-deuterated analogue.[5] Ecotoxicity data is not available.[7] Avoid release to the environment.[3]

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